

# Application of Methiocarb Sulfone-d3 in Environmental Monitoring Studies

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## Compound of Interest

Compound Name: Methiocarb sulfone-d3

Cat. No.: B15140546

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## Application Notes

### Introduction

Methiocarb is a carbamate pesticide that has been utilized as an insecticide, molluscicide, and bird repellent since the 1960s.[1] Due to its potential toxicity and environmental impact, monitoring its presence and that of its degradation products in various environmental matrices is of significant importance. The European Union, for instance, withdrew its approval for use as a plant protection product in 2020.[1] Methiocarb undergoes transformation in the environment, primarily through oxidation, to form metabolites such as Methiocarb sulfoxide and Methiocarb sulfone.[1][2] These metabolites can also exhibit toxicity and are often included in monitoring programs.

**Methiocarb sulfone-d3** is the deuterated form of Methiocarb sulfone. Isotope-labeled internal standards, such as **Methiocarb sulfone-d3**, are crucial for accurate quantification in analytical chemistry, particularly in complex environmental samples. They are chemically identical to the analyte of interest but have a different mass due to the presence of heavy isotopes. This mass difference allows for their distinct detection by mass spectrometry (MS), enabling correction for matrix effects and variations in sample preparation and instrument response. The use of **Methiocarb sulfone-d3** as an internal standard significantly improves the accuracy, precision, and reliability of analytical methods for the determination of Methiocarb and its metabolites in environmental monitoring studies.

### Applications

The primary application of **Methiocarb sulfone-d3** is as an internal standard in quantitative analytical methods, most notably liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the detection of Methiocarb and its metabolites in various environmental matrices. These matrices include:

- Water: Monitoring of surface water, groundwater, and wastewater for pesticide contamination.
  - Soil and Sediment: Assessing the persistence and mobility of Methiocarb and its degradation products in terrestrial and aquatic environments.
  - Biota: Investigating the bioaccumulation of these compounds in organisms.
  - Food and Agricultural Products: Ensuring food safety by quantifying residue levels in crops.
- [\[3\]](#)[\[4\]](#)

By compensating for analytical variability, **Methiocarb sulfone-d3** allows for the generation of high-quality data essential for environmental risk assessment, regulatory compliance, and remediation studies.

## Chemical Properties

Property	Value
Chemical Name	Methiocarb-d3 Sulfone
Synonyms	Methylcarbamic Acid 4-(Methylsulfonyl)-3,5-xylyl Ester-d3; Mesurol Sulfone-d3
Molecular Formula	C11H12D3NO4S
Molecular Weight	260.32 g/mol
Storage	2-8°C Refrigerator

(Data sourced from Pharmaffiliates)[\[5\]](#)

## Quantitative Data Summary

The following tables summarize key quantitative data related to the analysis of Methiocarb and its metabolites in environmental samples. The use of an internal standard like **Methiocarb sulfone-d3** is critical for achieving the reported levels of sensitivity and accuracy.

Table 1: Analytical Method Parameters for Methiocarb and its Metabolites

Analyte	Matrix	Method	LOQ	LOD	Recovery (%)	RSD (%)	Reference
Methiocarb	Soil	LC-MS/MS	1 ppb	0.2 ppb	70-120	≤20	[6]
Methiocarb sulfoxide	Soil	LC-MS/MS	1 ppb	0.2 ppb	70-120	≤20	[6]
Methiocarb sulfone	Soil	LC-MS/MS	1 ppb	0.2 ppb	70-120	≤20	[6]
Methiocarb	Water	LC-MS/MS	0.1 ppb	0.02 ppb	Not Specified	Not Specified	[7]
Methiocarb sulfoxide	Water	LC-MS/MS	0.1 ppb	0.02 ppb	Not Specified	Not Specified	[7]
Methiocarb sulfone	Water	LC-MS/MS	0.1 ppb	0.02 ppb	Not Specified	Not Specified	[7]
Methiocarb	Banana	QuEChERS, LC-PAD	0.005 mg/kg	0.0016 mg/kg	95.2	1.9	[3][4]
Methiocarb sulfoxide	Banana	QuEChERS, LC-PAD	0.005 mg/kg	0.0016 mg/kg	92.0	1.8	[3][4]
Methiocarb sulfone	Banana	QuEChERS, LC-PAD	0.005 mg/kg	0.0016 mg/kg	84.0	3.9	[3][4]

Table 2: Mass Spectrometry Transitions for Methiocarb and its Metabolites

Compound	Quantitation MS/MS Ion Transition (m/z)	Confirmation MS/MS Ion Transition (m/z)	Reference
Methiocarb	226 → 169	226 → 121	<a href="#">[7]</a> <a href="#">[8]</a>
Methiocarb sulfoxide	242 → 185	242 → 170	<a href="#">[7]</a>
Methiocarb sulfone	258 → 107	258 → 202	<a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Analysis of Methiocarb and its Metabolites in Soil by LC-MS/MS

This protocol is adapted from the methodology described by the Environmental Protection Agency.[\[6\]](#)[\[8\]](#)

#### 1. Sample Preparation and Extraction

- Weigh 10 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
- Spike the sample with a known concentration of **Methiocarb sulfone-d3** internal standard solution.
- Add 20 mL of acetonitrile.
- Shake vigorously for 1 hour on a wrist-action shaker.
- Centrifuge at 3000 rpm for 5 minutes.
- Transfer the supernatant to a clean tube.

#### 2. Clean-up (Solid Phase Extraction - SPE)

- Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
- Load the extracted supernatant onto the SPE cartridge.

- Wash the cartridge with 5 mL of 10% methanol in water.
- Elute the analytes with 10 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of methanol for LC-MS/MS analysis.

### 3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in methanol.
  - Gradient: Start with 95% A, ramp to 5% A over 10 minutes, hold for 2 minutes, then return to initial conditions.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 10 µL.
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions: Monitor the transitions listed in Table 2 for the native analytes and the corresponding transition for **Methiocarb sulfone-d3**.

### 4. Quantification

- Generate a calibration curve using standards of Methiocarb, Methiocarb sulfoxide, and Methiocarb sulfone at concentrations ranging from 2 ng/mL to 100 ng/mL, with each standard containing a constant concentration of **Methiocarb sulfone-d3**.

- Calculate the analyte concentration in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

## Protocol 2: Analysis of Methiocarb and its Metabolites in Water by LC-MS/MS

This protocol is a generalized procedure based on established environmental chemistry methods.<sup>[7]</sup>

### 1. Sample Preparation

- Collect a 100 mL water sample in a clean glass bottle.
- Acidify the sample to pH 3 with formic acid to improve analyte stability.
- Spike the sample with a known amount of **Methiocarb sulfone-d3** internal standard.

### 2. Extraction (Liquid-Liquid Extraction)

- Transfer the water sample to a 250 mL separatory funnel.
- Add 50 mL of dichloromethane and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the organic (bottom) layer.
- Repeat the extraction twice more with fresh 50 mL portions of dichloromethane.
- Combine the organic extracts.

### 3. Concentration and Reconstitution

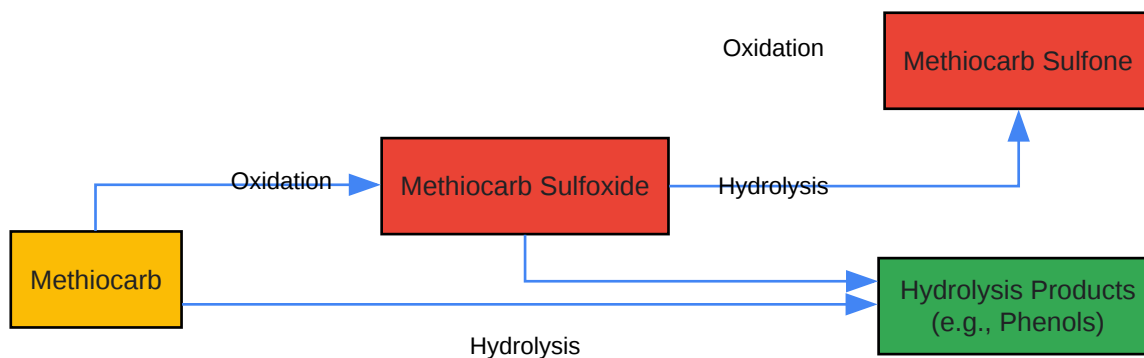
- Dry the combined extract by passing it through a column of anhydrous sodium sulfate.
- Evaporate the solvent to near dryness using a rotary evaporator at 40°C.
- Transfer the residue to a vial and evaporate to complete dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 1 mL of methanol for LC-MS/MS analysis.

#### 4. LC-MS/MS Analysis and Quantification

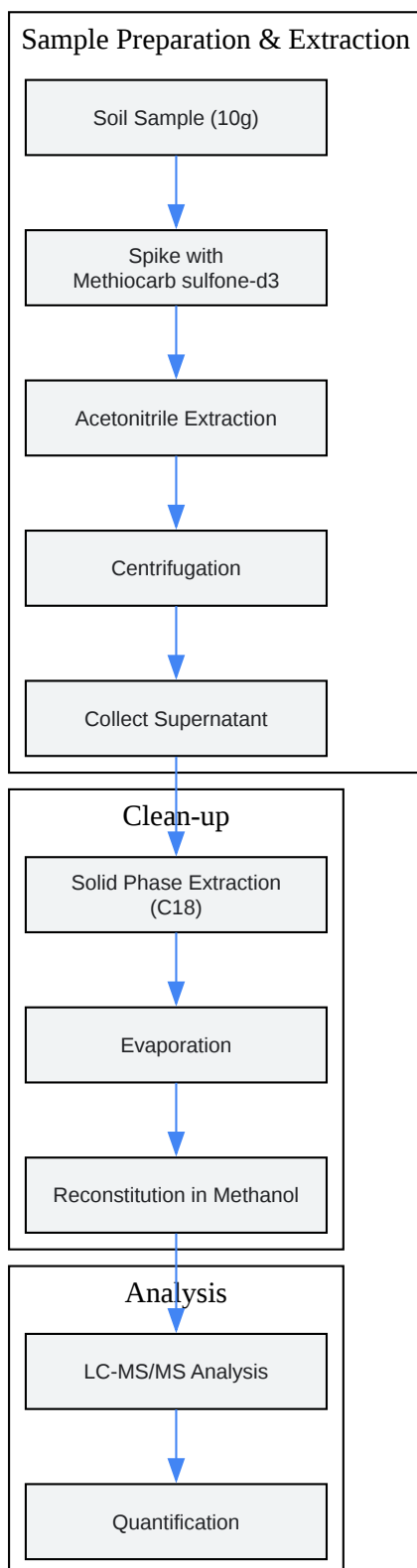
- Follow the LC-MS/MS conditions and quantification procedure as described in Protocol 1.

## Visualizations



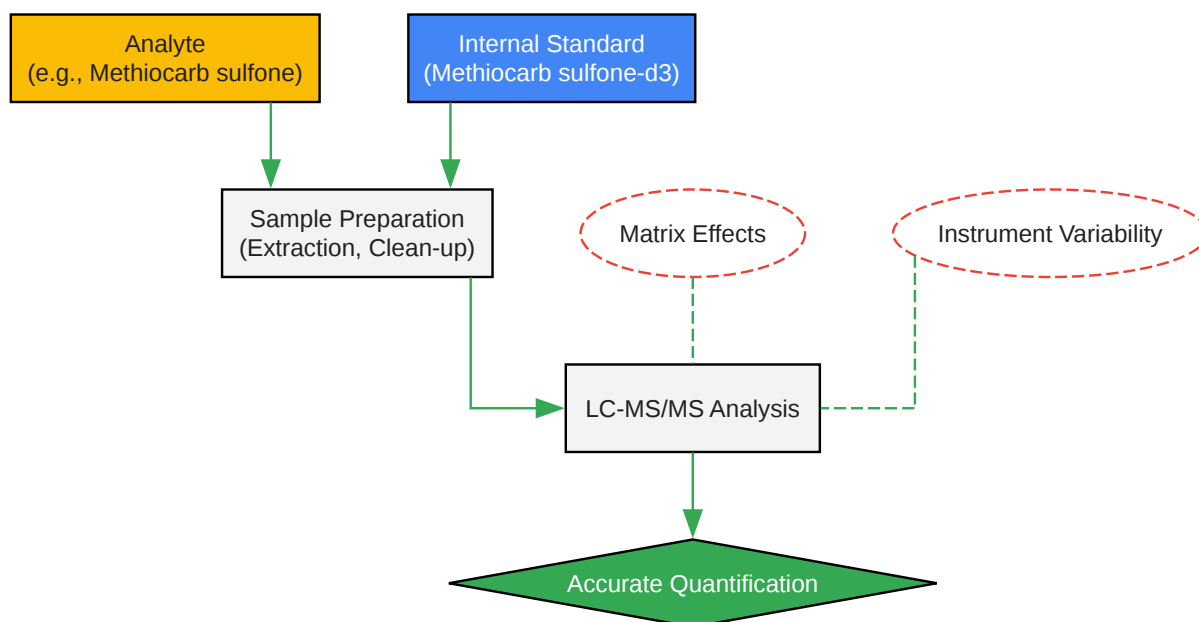
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Caption: Simplified metabolic pathway of Methiocarb in the environment.



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Caption: Experimental workflow for soil sample analysis.



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Caption: Role of internal standard in accurate quantification.

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